

Application Notes and Protocols: Preparation of Silmitasertib Sodium Salt Stock Solution

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Compound of Interest

Compound Name: *Silmitasertib sodium salt*

Cat. No.: *B15603830*

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Introduction

Silmitasertib, also known as CX-4945, is a potent and highly selective, ATP-competitive inhibitor of protein kinase CK2 (Casein Kinase II).^{[1][2][3]} CK2 is a serine/threonine kinase that is frequently overexpressed in a multitude of human cancers and plays a crucial role in cell growth, proliferation, and survival.^{[3][4]} By inhibiting CK2, Silmitasertib disrupts key signaling pathways, including the PI3K/Akt/mTOR pathway, leading to cell-cycle arrest and apoptosis in cancer cells.^{[3][5][6]} These application notes provide a detailed protocol for the preparation of **Silmitasertib sodium salt** stock solutions for use in both in vitro and in vivo research settings.

Chemical Properties

A summary of the key chemical properties of **Silmitasertib sodium salt** is provided in the table below.

Property	Value
Synonyms	CX-4945 sodium salt
CAS Number	1309357-15-0 ^[7]
Molecular Formula	C ₁₉ H ₁₁ ClN ₃ NaO ₂ ^[7]
Molecular Weight	371.75 g/mol ^[7]

Solubility

The solubility of **Silmitasertib sodium salt** in various solvents is critical for the preparation of stock solutions. The following table summarizes its solubility in commonly used laboratory solvents. It is important to note that using fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[2] For some solvents, sonication may be required to achieve complete dissolution.[7][8]

Solvent	Solubility	Notes
DMSO	≥ 87.5 mg/mL (235.37 mM)[7]	Sonication may be required.[7]
Water	16.67 mg/mL (44.84 mM)[7]	Sonication may be required.[7]
Ethanol	Insoluble[2]	
PBS	25 mg/mL (67.25 mM)[7]	Sonication may be required.[7]

Experimental Protocols

Materials and Equipment

- **Silmitasertib sodium salt** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water
- Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile, filter-barrier pipette tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of Stock Solutions for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO.

- Aseptic Technique: Perform all steps in a laminar flow hood or a designated clean area to maintain sterility.
- Weighing: Accurately weigh the desired amount of **Silmitasertib sodium salt** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.7175 mg of the compound.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.^{[7][8]}
- Sterilization (Optional): If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.^[5] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[5][7]}

Preparation of Formulations for In Vivo Use

For in vivo studies, **Silmitasertib sodium salt** can be formulated in various vehicles. Below is a common formulation using a co-solvent system.

- Prepare a Concentrated Stock in DMSO: First, prepare a concentrated stock solution in DMSO as described in the in vitro protocol (e.g., 20.8 mg/mL).^[5]
- Prepare the Vehicle: A common vehicle for oral administration consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[7] Prepare this vehicle by sequentially adding and mixing the components.

- **Formulation:** To prepare the final dosing solution, add the concentrated DMSO stock of **Silmitasertib sodium salt** to the vehicle. For example, to achieve a final concentration of 2.08 mg/mL, add 100 µL of the 20.8 mg/mL DMSO stock to 900 µL of the vehicle.^[5] Mix thoroughly until a clear solution is obtained.
- **Administration:** It is recommended to use freshly prepared formulations for animal dosing.

Quality Control

To ensure the accuracy and reproducibility of experimental results, it is recommended to perform quality control checks on the prepared stock solutions.

- **Concentration Verification:** The concentration of the stock solution can be verified using a spectrophotometer and a standard curve, or by High-Performance Liquid Chromatography (HPLC).
- **Purity Assessment:** The purity of the stock solution can be assessed by HPLC to detect any potential degradation products.
- **pH Measurement:** For aqueous-based solutions, ensure the final pH is within the desired range for your experimental system.

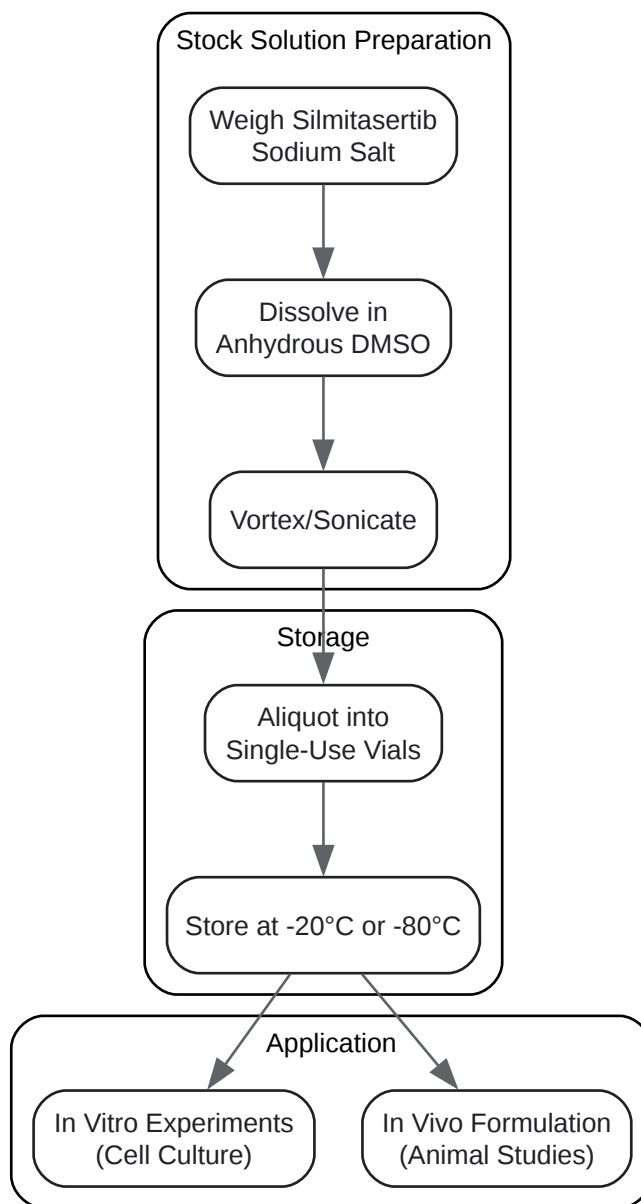
Storage and Stability

Proper storage is crucial to maintain the integrity of **Silmitasertib sodium salt** and its stock solutions.

Form	Storage Temperature	Duration	Notes
Powder	-20°C ^[2]	3 years ^[2]	Store in a dry, dark place. ^[9]
Stock Solution in Solvent	-20°C ^{[5][7]}	1 month ^{[5][7]}	Avoid repeated freeze-thaw cycles. ^[5]
	-80°C ^{[5][7]}	6 months ^{[5][7]}	

Visualizations

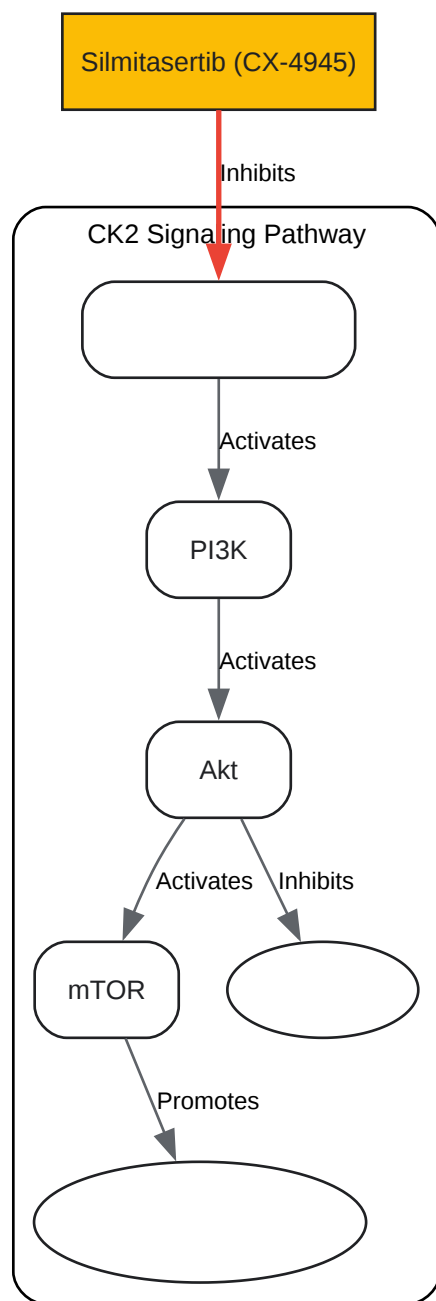
Experimental Workflow



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Caption: Workflow for preparing **Silmitasertib sodium salt** stock solution.

Silmitasertib (CX-4945) Mechanism of Action



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Caption: Silmitasertib inhibits the CK2 signaling pathway.

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